

"BTK inhibitor 8" solution preparation and storage for lab use

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Compound of Interest

Compound Name: *BTK inhibitor 8*

Cat. No.: *B8180856*

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Application Notes and Protocols for BTK Inhibitor 8

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bruton's tyrosine kinase (BTK) is a critical non-receptor tyrosine kinase in the B-cell receptor (BCR) signaling pathway. Its dysregulation is implicated in various B-cell malignancies and autoimmune diseases. **BTK inhibitor 8**, also identified as Compound 27, is a potent and specific inhibitor of BTK, demonstrating significant potential in preclinical research.^[1] This document provides detailed protocols for the preparation, storage, and handling of **BTK inhibitor 8** for laboratory use, ensuring optimal performance and reproducibility in experimental settings.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **BTK inhibitor 8** is essential for its effective use in research.

Property	Value
Synonyms	Compound 27
CAS Number	2230724-66-8
Molecular Formula	C ₂₄ H ₂₃ FN ₈ O ₂
Molecular Weight	474.49 g/mol

Solution Preparation and Storage

Proper preparation and storage of stock solutions are paramount to maintaining the integrity and activity of **BTK inhibitor 8**. It is imperative to adhere to the following guidelines.

Recommended Solvents and Solubility

For the preparation of stock solutions, Dimethyl Sulfoxide (DMSO) is the recommended solvent.

Solvent	Maximum Solubility
DMSO	≥ 50 mg/mL (≥ 105.38 mM)

Note: The solubility data is based on available information. It is recommended to perform a small-scale solubility test before preparing larger volumes.

Stock Solution Preparation Protocol (10 mM)

Materials:

- **BTK inhibitor 8** (solid)
- Anhydrous DMSO (cell culture grade)
- Sterile, conical-bottom polypropylene tubes
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Balance

Procedure:

- **Equilibration:** Allow the vial of solid **BTK inhibitor 8** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **BTK inhibitor 8** powder using an analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.745 mg of the compound.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed compound. For a 10 mM stock, add 1 mL of DMSO to 4.745 mg of **BTK inhibitor 8**.
- **Mixing:** Cap the tube securely and vortex thoroughly for 1-2 minutes until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary.
- **Verification:** Visually inspect the solution to ensure there are no undissolved particulates.

Storage and Stability

Proper storage is crucial to prevent degradation of the compound and maintain its biological activity.

Condition	Storage Temperature	Shelf Life
Solid Powder	-20°C	3 years
4°C	2 years	
Stock Solution (in DMSO)	-80°C	2 years
-20°C	1 year	

Storage Recommendations:

- Upon receipt, store the solid compound at -20°C.
- Prepare stock solutions in DMSO and aliquot into smaller volumes in tightly sealed, light-protected tubes to minimize freeze-thaw cycles.
- Store stock solution aliquots at -80°C for long-term storage or -20°C for shorter-term use.
- Before use, thaw a single aliquot and equilibrate to room temperature. Avoid repeated freeze-thaw cycles.

Experimental Protocols

The following are general protocols for the application of **BTK inhibitor 8** in common laboratory assays. Researchers should optimize concentrations and incubation times based on their specific cell lines and experimental conditions.

Cell-Based Assay Protocol

This protocol provides a general workflow for evaluating the effect of **BTK inhibitor 8** on cell signaling.

Materials:

- Cells of interest (e.g., B-cell lymphoma cell lines)
- Complete cell culture medium
- **BTK inhibitor 8** stock solution (10 mM in DMSO)
- Stimulating agent (e.g., anti-IgM antibody)
- Phosphate-Buffered Saline (PBS)
- Assay-specific reagents (e.g., lysis buffer, antibodies for Western blotting, cell viability reagents)
- Multi-well plates

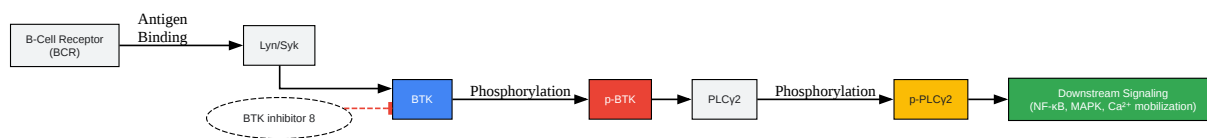
Procedure:

- **Cell Seeding:** Seed cells in a multi-well plate at the desired density and allow them to adhere or stabilize overnight.
- **Compound Dilution:** Prepare serial dilutions of the **BTK inhibitor 8** stock solution in complete cell culture medium to achieve the desired final concentrations. Remember to include a vehicle control (DMSO) at the same final concentration as the highest inhibitor concentration.
- **Pre-treatment:** Remove the old medium and add the medium containing the different concentrations of **BTK inhibitor 8** or vehicle control to the cells. Incubate for the desired pre-treatment time (e.g., 1-2 hours).
- **Stimulation:** Add the stimulating agent (e.g., anti-IgM) to the wells to activate the BTK signaling pathway.
- **Incubation:** Incubate the cells for the appropriate time period to allow for the desired cellular response.
- **Downstream Analysis:** Following incubation, process the cells for the intended analysis, such as:
 - **Western Blotting:** Lyse the cells, quantify protein concentration, and perform Western blotting to analyze the phosphorylation status of BTK and downstream targets.
 - **Cell Viability/Proliferation Assays:** Use reagents like MTT, XTT, or CellTiter-Glo to assess the effect of the inhibitor on cell viability.
 - **Flow Cytometry:** Analyze cell surface markers, apoptosis, or cell cycle distribution.

Visualizations

BTK Signaling Pathway

The following diagram illustrates the central role of BTK in the B-cell receptor signaling cascade.

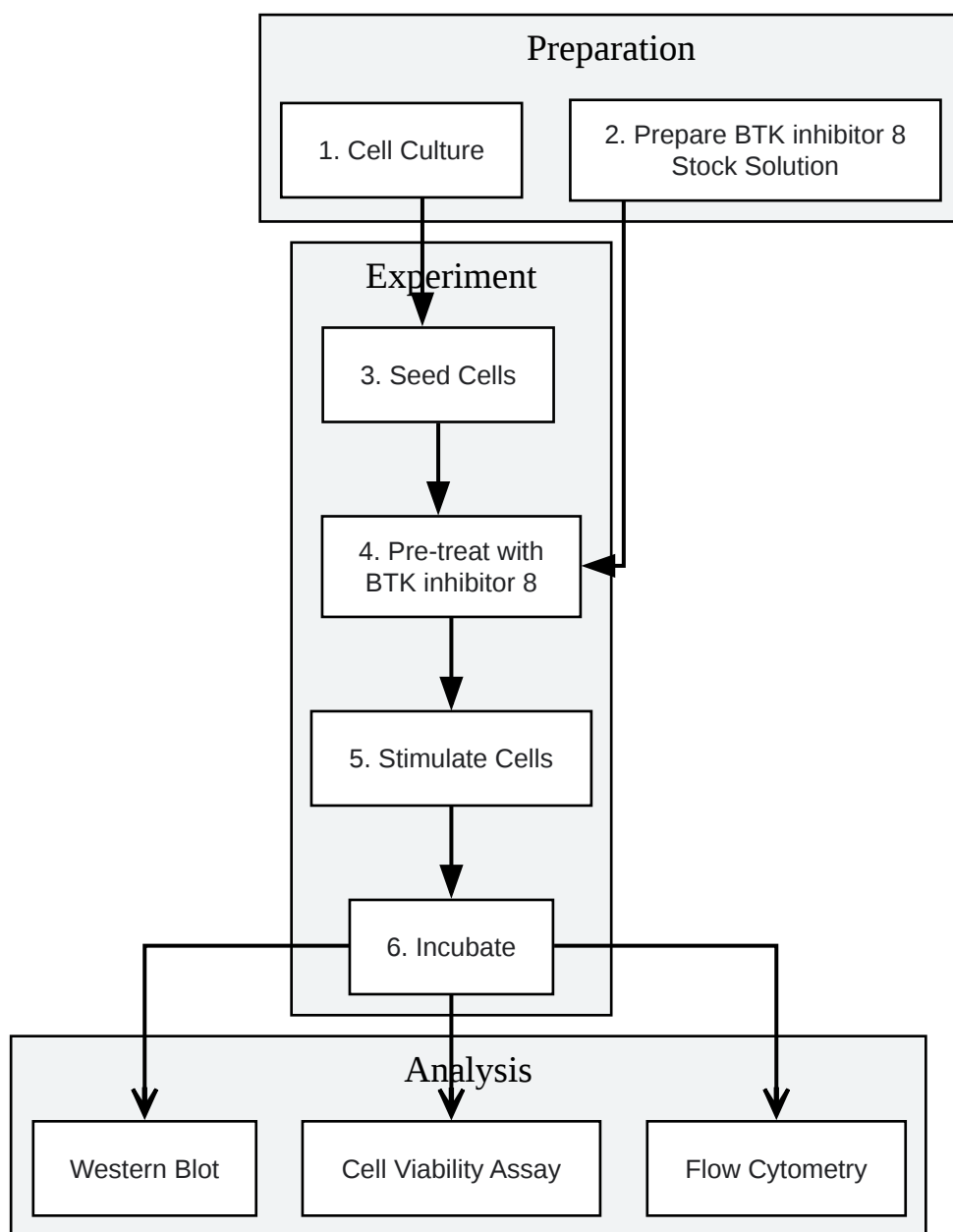


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Caption: Simplified BTK signaling pathway and the inhibitory action of **BTK inhibitor 8**.

Experimental Workflow for BTK Inhibitor 8

This diagram outlines a typical experimental workflow for testing the efficacy of **BTK inhibitor 8** in a cell-based assay.



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Caption: General experimental workflow for evaluating **BTK inhibitor 8** in vitro.

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References

- 1. medchemexpress.com [medchemexpress.com]
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